

# pyrocatechol sulfate cross-reactivity assays

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## Compound Focus: Pyrocatechol sulfate

CAS No.: 4918-96-1

Cat. No.: S616087

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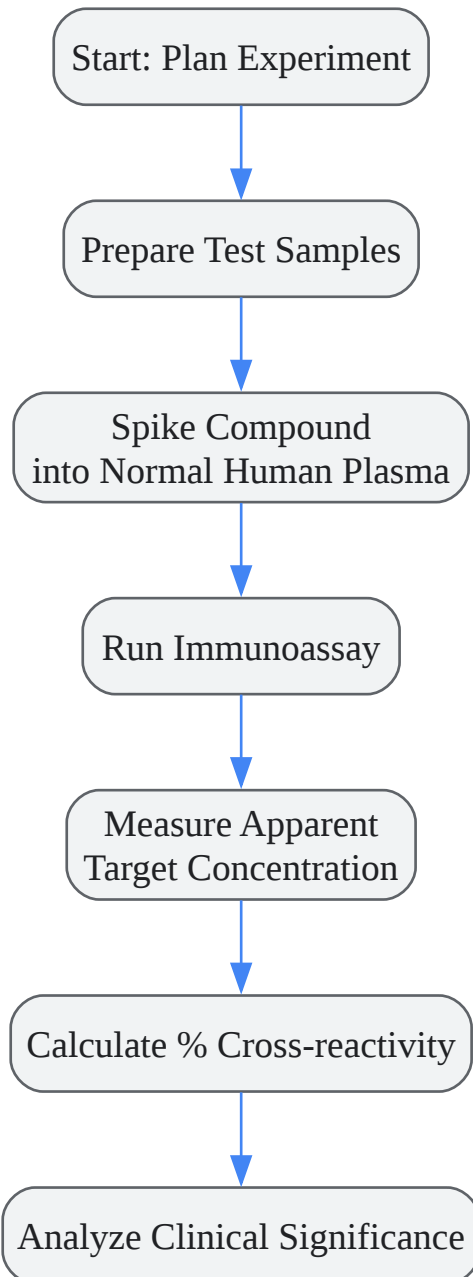
## Pyrocatechol Sulfate: Key Information

The table below summarizes the available fundamental information about **pyrocatechol sulfate**, which is crucial for understanding its potential behavior in assays. [1] [2]

Property	Description
IUPAC Name	Pyrocatechol Sulfate
Other Names	(2-Hydroxyphenyl)oxidanesulfonic acid, 2-hydroxyphenyl hydrogen sulfate [1]
CAS Number	4918-96-1 [2]
Molecular Formula	C6H6O5S [1] [2]
Molecular Weight	190.17 g/mol [2]
Form	White solid [1]
Bioactive Role	Phenolic metabolite; potential biomarker for kidney function, whole grain intake, and coffee consumption; modulator of brain health and cardiomyocyte function. [1] [2]

## Cross-Reactivity Assays: Principles and Protocols

Although direct data for **pyrocatechol sulfate** is unavailable, the search results provide a clear framework for how cross-reactivity testing is performed, particularly for steroid hormone immunoassays. The following diagram outlines the general experimental workflow for determining cross-reactivity.



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The methodology generally follows these steps [3] [4]:

- **Experimental Design:** Tests are designed according to guidelines (e.g., NCCLS Guideline EP7-A). The compound of interest is spiked into a normal human plasma or serum matrix. [3] [4]
- **Quantification:** The percent cross-reactivity is calculated using the formula: **(measured apparent concentration of target / concentration of tested compound) × 100%**. [3] [4]
- **Data Interpretation:** Results are often categorized for interpretation [3] [4]:
  - **Strong:** ≥ 5%
  - **Weak:** 0.5% - 4.9%
  - **Very Weak:** 0.05% - 0.49%
  - **Not Cross-Reactive:** < 0.05%
- **Structural Similarity:** A key principle is that cross-reactivity is most likely when a compound shares a high degree of **two-dimensional molecular similarity** with the target antigen of the immunoassay. [4]

## A Path Forward for Your Research

Since published data on this specific topic appears to be lacking, you may need to generate the comparative data yourself. Here are some suggested steps:

- **Establish a Baseline:** Use the experimental protocol described above to test **pyrocatechol sulfate** against the specific immunoassays relevant to your research.
- **Identify Key Comparators:** Select alternative compounds or metabolites for a meaningful comparison. The clinical significance of cross-reactivity is highest for compounds that are structurally similar to the target and can reach high physiological concentrations. [3] [4]
- **Conduct Structural Analysis:** Before lab testing, you can perform a **two-dimensional molecular similarity analysis** comparing **pyrocatechol sulfate** to the target antigen and other known cross-reactants. This computational method can help triage which compounds are most likely to interfere. [4]

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## References

1. 95% (H-NMR) | Sigma-Aldrich Pyrocatechol Sulfate [sigmaaldrich.com]

2. \_TargetMol Pyrocatechol sulfate [targetmol.com]
3. - Cross of steroid hormone immunoassays: clinical... reactivity [pmc.ncbi.nlm.nih.gov]
4. - Cross of steroid hormone immunoassays: clinical... reactivity [bmcclinpathol.biomedcentral.com]

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